

# Proper Disposal of 6-Hydroxy-5-nitronicotinic Acid: A Step-by-Step Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *6-Hydroxy-5-nitronicotinic acid*

Cat. No.: *B1295928*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The proper disposal of **6-Hydroxy-5-nitronicotinic acid** is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of this compound, aligning with established laboratory safety protocols.

## I. Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **6-Hydroxy-5-nitronicotinic acid** with appropriate care. This compound is classified as causing serious eye irritation and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

**Personal Protective Equipment (PPE):** All personnel handling the compound must wear the following:

- Protective Gloves: Chemically resistant gloves are mandatory.
- Eye Protection: Safety glasses or goggles are essential to prevent eye contact.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Protective Clothing: A lab coat or other protective clothing should be worn.[\[1\]](#)[\[3\]](#)
- Respiratory Protection: If there is a risk of dust formation, a dust respirator should be used.  
[\[3\]](#)

### Handling:

- Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of dust or vapors.  
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid generating dust during handling.[\[3\]](#)
- Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[4\]](#)

## II. Step-by-Step Disposal Procedure

The disposal of **6-Hydroxy-5-nitronicotinic acid** must be managed as hazardous waste. It should not be disposed of in regular trash or down the drain.[\[5\]](#)[\[6\]](#)[\[7\]](#)

### Step 1: Waste Identification and Segregation

- Treat all **6-Hydroxy-5-nitronicotinic acid** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, absorbent materials from spills) as hazardous waste.  
[\[5\]](#)
- Store this waste separately from incompatible chemicals. Specifically, keep it away from bases, oxidizing agents, and reducing agents to prevent violent reactions.[\[8\]](#)

### Step 2: Containerization

- Use a dedicated, chemically compatible, and clearly labeled hazardous waste container.[\[6\]](#)  
[\[9\]](#) Plastic containers are often preferred.[\[9\]](#)
- The container must be in good condition, with a secure, leak-proof lid.[\[6\]](#)
- Label the container with "Hazardous Waste" and the full chemical name: "**6-Hydroxy-5-nitronicotinic acid**". Note the date when the first waste was added.[\[9\]](#)

### Step 3: Waste Accumulation

- Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[8\]](#)[\[9\]](#)

- Keep the waste container closed at all times, except when adding waste.[5][9]
- Do not accumulate more than 55 gallons of hazardous waste in the SAA. For acutely toxic "P-listed" chemicals, the limit is one quart for liquids or one kilogram for solids.[9] While **6-Hydroxy-5-nitronicotinic acid** is not explicitly "P-listed" in the provided information, adhering to smaller accumulation volumes is a good practice.

#### Step 4: Disposal Request and Pickup

- Once the container is full or has been in the SAA for up to 12 months, arrange for its disposal through your institution's Environmental Health and Safety (EHS) or a licensed hazardous waste disposal contractor.[9]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.

## III. Spill Management

In the event of a spill, follow these procedures immediately:

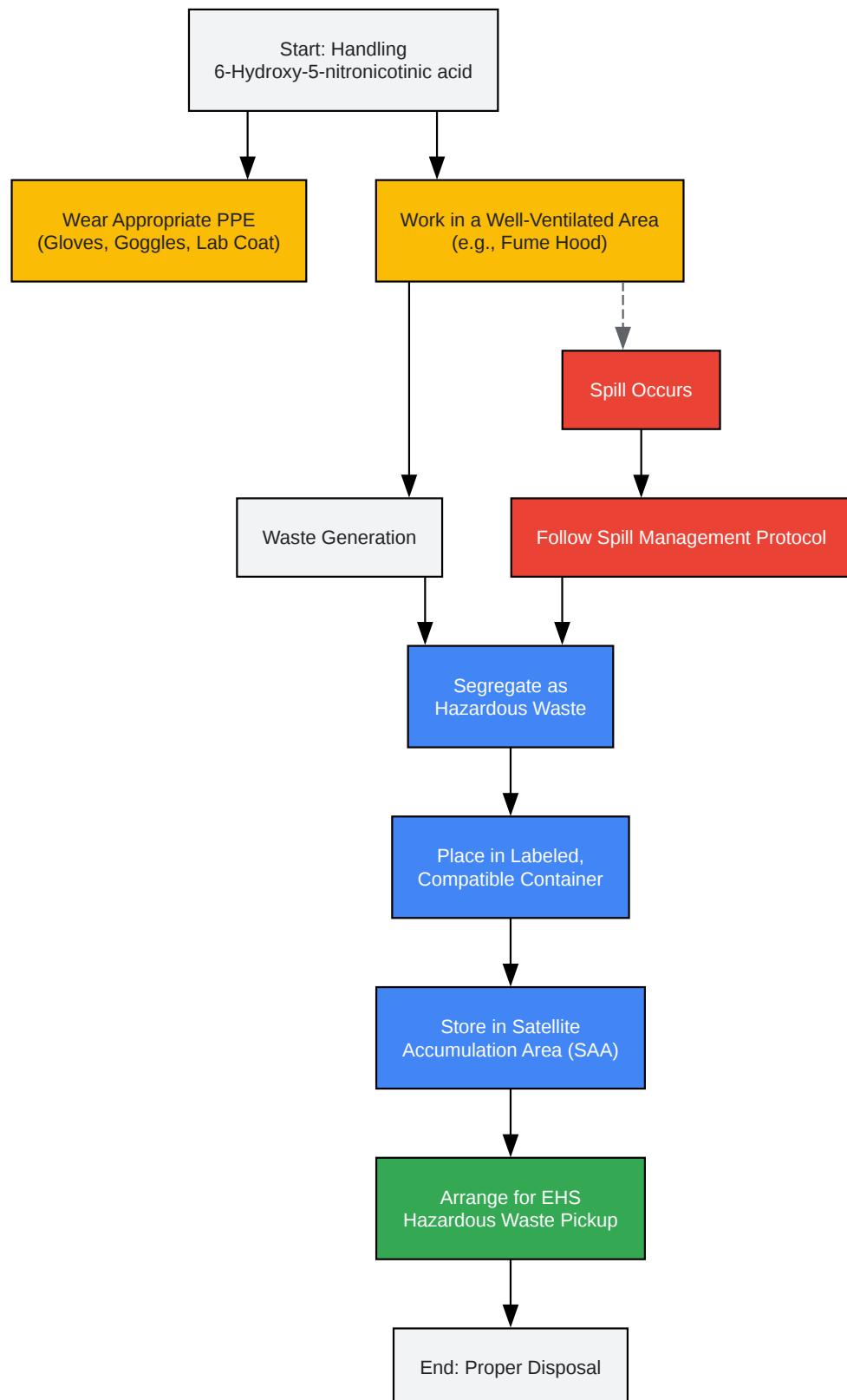
- Alert Personnel: Notify others in the vicinity of the spill.[3]
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Personal Protection: Before cleaning, don the appropriate PPE as listed above.[3]
- Containment: For dry spills, carefully sweep or vacuum the material, avoiding dust generation. Use explosion-proof equipment if applicable.[3] For wet spills, use an inert absorbent material to contain the spill.[3]
- Collection: Place all contaminated materials into a labeled hazardous waste container.[3]
- Decontamination: Clean the spill area with soap and water, and wash the area down with large amounts of water.[3] Prevent runoff from entering drains.[3]
- Disposal: Dispose of all cleanup materials as hazardous waste.

## IV. Quantitative Data Summary

Property	Value	Source
CAS Number	6635-31-0	<a href="#">[1]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Formula	C6H4N2O5	<a href="#">[3]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	184.11 g/mol	<a href="#">[10]</a> <a href="#">[11]</a>
Melting Point	269-271 °C	<a href="#">[2]</a> <a href="#">[11]</a>
Boiling Point	463.4 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[11]</a>
Flash Point	234.1 °C	<a href="#">[2]</a> <a href="#">[11]</a>

## V. Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **6-Hydroxy-5-nitronicotinic acid**.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. echemi.com [echemi.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. 6-Hydroxy-5-nitronicotinic Acid | 6635-31-0 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 5. vumc.org [vumc.org]
- 6. danielshealth.com [danielshealth.com]
- 7. acs.org [acs.org]
- 8. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 9. ehrs.upenn.edu [ehrs.upenn.edu]
- 10. chemscene.com [chemscene.com]
- 11. Cas 6635-31-0,6-Hydroxy-5-nitronicotinic acid | lookchem [lookchem.com]
- To cite this document: BenchChem. [Proper Disposal of 6-Hydroxy-5-nitronicotinic Acid: A Step-by-Step Guide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1295928#6-hydroxy-5-nitronicotinic-acid-proper-disposal-procedures>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)